

# Validating Experimental Findings of (2S)-Ompt: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: (2S)-Ompt

Cat. No.: B12368771

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **(2S)-Ompt**'s performance against other lysophosphatidic acid (LPA) receptor agonists, supported by experimental data and detailed methodologies. **(2S)-Ompt** is a potent and selective agonist for the LPA3 receptor, a G protein-coupled receptor implicated in various physiological and pathological processes. This guide aims to facilitate the validation of experimental findings obtained with this compound.

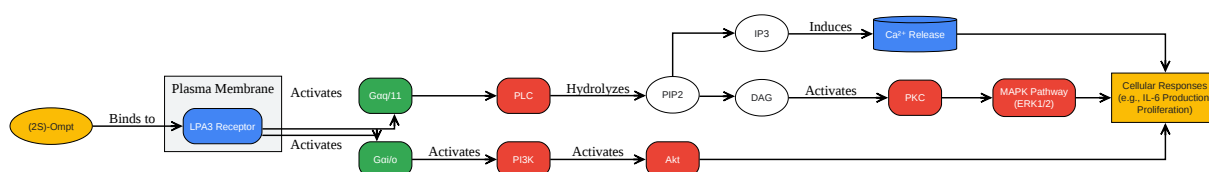
## Comparative Performance of LPA Receptor Agonists

The following table summarizes the half-maximal effective concentrations (EC<sub>50</sub>) of **(2S)-Ompt** and other LPA receptor agonists in various functional assays. Lower EC<sub>50</sub> values indicate higher potency.

Agonist	Target Receptor(s)	Assay	Cell Line	EC50 (nM)	Reference
(2S)-Ompt	LPA3	Calcium Mobilization	Sf9 (LPA3-transfected)	~5-20 fold more active than (2R)-Ompt	[Source Text]
(2S)-Ompt	LPA3	ERK1/2 Phosphorylation	OVCAR3	Potent activation	[Source Text]
(2S)-Ompt	LPA3	IL-6 Production	OVCAR3	Potent induction	[Source Text]
1-oleoyl-LPA	LPA1, LPA2, LPA3	TGF $\alpha$ shedding	-	LPA1: 7.9, LPA2: 1.3, LPA3: 0.8	[1]
MZN-010	LPA3, LPA4, LPA5	TGF $\alpha$ shedding	-	LPA3: comparable to 1-oleoyl LPA	[1]
MZN-021	LPA5	TGF $\alpha$ shedding	-	1.2	[1]
Dbibb	LPA2	Calcium Mobilization	Human LPA2-HEK293	0.005	[2]
Radioprotectin-1	LPA2	Calcium Mobilization	Human LPA2-HEK293	0.005	[2]
GRI-977143	LPA2 (weak LPA3 antagonist)	Calcium Mobilization	Human LPA2-HEK293	3300	
Oleoylthiophosphate	LPA2	Calcium Mobilization	RH7777	244	

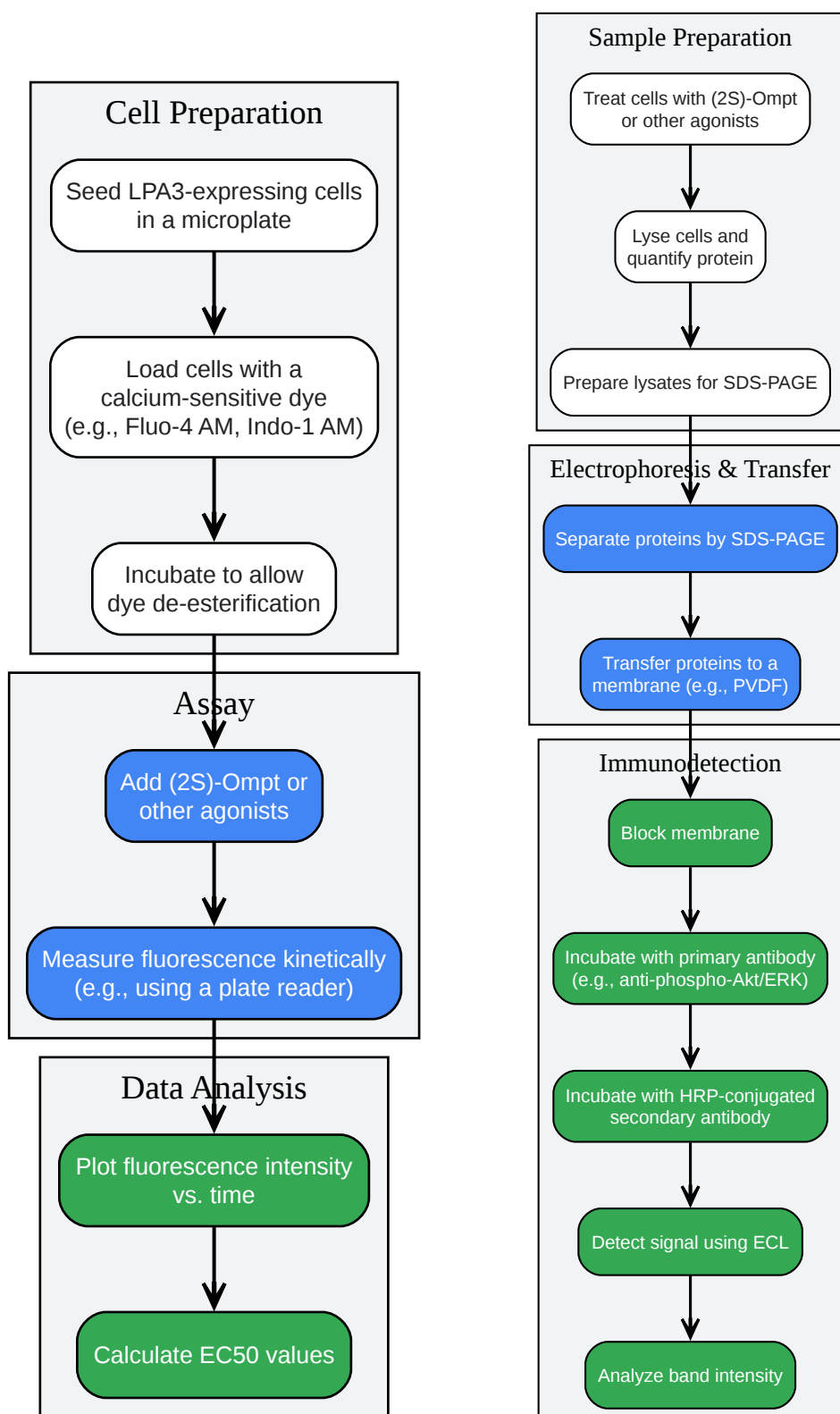
## Signaling Pathways and Experimental Workflows

Activation of the LPA3 receptor by **(2S)-Omp** initiates a cascade of intracellular signaling events. The diagrams below illustrate the primary signaling pathway and the general workflows for key experimental procedures used to characterize its activity.



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Caption: LPA3 receptor signaling pathway activated by **(2S)-Omp**.



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## References

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